

# comparison of cis and trans 4-phenylcyclohexanecarboxylic acid properties

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## Compound of Interest

Compound Name: 4-Phenylcyclohexanecarboxylic acid

Cat. No.: B046989

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A Comprehensive Comparison of Cis- and Trans-**4-Phenylcyclohexanecarboxylic Acid** Properties for Researchers and Drug Development Professionals.

This guide provides a detailed comparison of the physicochemical and biological properties of the geometric isomers, cis- and trans-**4-phenylcyclohexanecarboxylic acid**. The information is intended for researchers, scientists, and professionals in the field of drug development to facilitate informed decisions in medicinal chemistry and related disciplines.

## Physicochemical Properties

The stereochemistry of the carboxyl and phenyl groups on the cyclohexane ring significantly influences the physical properties of these compounds. The trans isomer, with both bulky groups in the more stable equatorial positions, exhibits a higher melting point and is predicted to be a stronger acid compared to the cis isomer.

Property	<b>cis-4- Phenylcyclohexanecarboxylic Acid</b>	<b>trans-4- Phenylcyclohexanecarboxylic Acid</b>
Molecular Formula	C <sub>13</sub> H <sub>16</sub> O <sub>2</sub>	C <sub>13</sub> H <sub>16</sub> O <sub>2</sub>
Molecular Weight	204.26 g/mol	204.26 g/mol
Melting Point	Not available (cis-4-phenylcyclohexanol: 76-77 °C) [1]	203-205 °C
pKa	Predicted to be a weaker acid than the trans isomer	4.82 (Predicted)
Solubility in Water	Sparingly soluble	Sparingly soluble
Solubility in Organic Solvents	Soluble in methanol, ethanol, and other polar organic solvents	Soluble in methanol and other polar organic solvents
Solubility in Aqueous Base	Soluble	Soluble

Note: Experimental data for the melting point of **cis-4-phenylcyclohexanecarboxylic acid** was not readily available. The provided value is for the related compound cis-4-phenylcyclohexanol and should be considered an estimate. The pKa for the trans isomer is a predicted value.

## Stereochemistry and Acidity

The difference in acidity between the two isomers can be attributed to the steric hindrance around the carboxylic acid group. In the trans isomer, the equatorial carboxylic acid is more accessible for solvation of its conjugate base, the carboxylate anion. This increased solvation stabilizes the anion, making the corresponding acid stronger. In the cis isomer, the axial orientation of the carboxylic acid group leads to greater steric hindrance, impeding solvation of the carboxylate and thus making it a weaker acid.

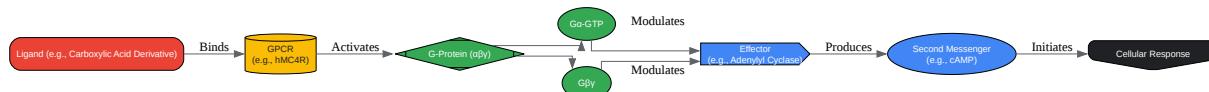
## Biological Activity and Receptor Binding

While direct comparative studies on the biological activity of cis- and trans-4-**phenylcyclohexanecarboxylic acid** are limited in the available literature, research on

structurally related compounds provides valuable insights into their potential as modulators of biological targets.

Notably, derivatives of the cis-isomer have been investigated as components of peptides targeting G-protein coupled receptors (GPCRs). For instance, linear pentapeptides incorporating cis-1-amino-4-phenylcyclohexane-1-carboxylic acid have been identified as potent and selective agonists for the human melanocortin 4 receptor (hMC4R).<sup>[2]</sup> This suggests that the cis-conformation may be favorable for binding to the orthosteric pocket of this particular GPCR.

GPCRs are a large family of transmembrane receptors that play crucial roles in numerous physiological processes, making them attractive drug targets. The activation of a GPCR by a ligand initiates a signaling cascade, often involving the dissociation of G-protein subunits and the subsequent modulation of downstream effector proteins.



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General GPCR Signaling Pathway

## Experimental Protocols

### Synthesis of trans-4-Phenylcyclohexanecarboxylic Acid

This protocol is adapted from a patented synthesis method.

Materials:

- 4-Hydroxycyclohexanecarboxylic acid
- Benzene

- Anhydrous aluminum chloride ( $\text{AlCl}_3$ )
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Organic solvent (e.g., ethyl acetate)

**Procedure:**

- In a reaction vessel, dissolve 4-hydroxycyclohexanecarboxylic acid in benzene.
- Slowly add anhydrous aluminum chloride to the solution while stirring. The reaction is a Friedel-Crafts alkylation.
- Heat the reaction mixture to reflux and maintain for several hours to promote the formation of the trans isomer through isomerization.
- After the reaction is complete, cool the mixture and quench by carefully adding it to a mixture of ice and concentrated hydrochloric acid.
- Separate the organic layer and extract the aqueous layer with an organic solvent.
- Combine the organic layers and wash with water and brine.
- Extract the organic layer with an aqueous sodium hydroxide solution to convert the carboxylic acid to its sodium salt.
- Separate the aqueous layer and acidify with hydrochloric acid to precipitate the **trans-4-phenylcyclohexanecarboxylic acid**.
- Collect the precipitate by filtration, wash with cold water, and dry under vacuum.
- Recrystallize the crude product from a suitable solvent to obtain pure **trans-4-phenylcyclohexanecarboxylic acid**.

# Proposed Synthesis of *cis*-4-Phenylcyclohexanecarboxylic Acid

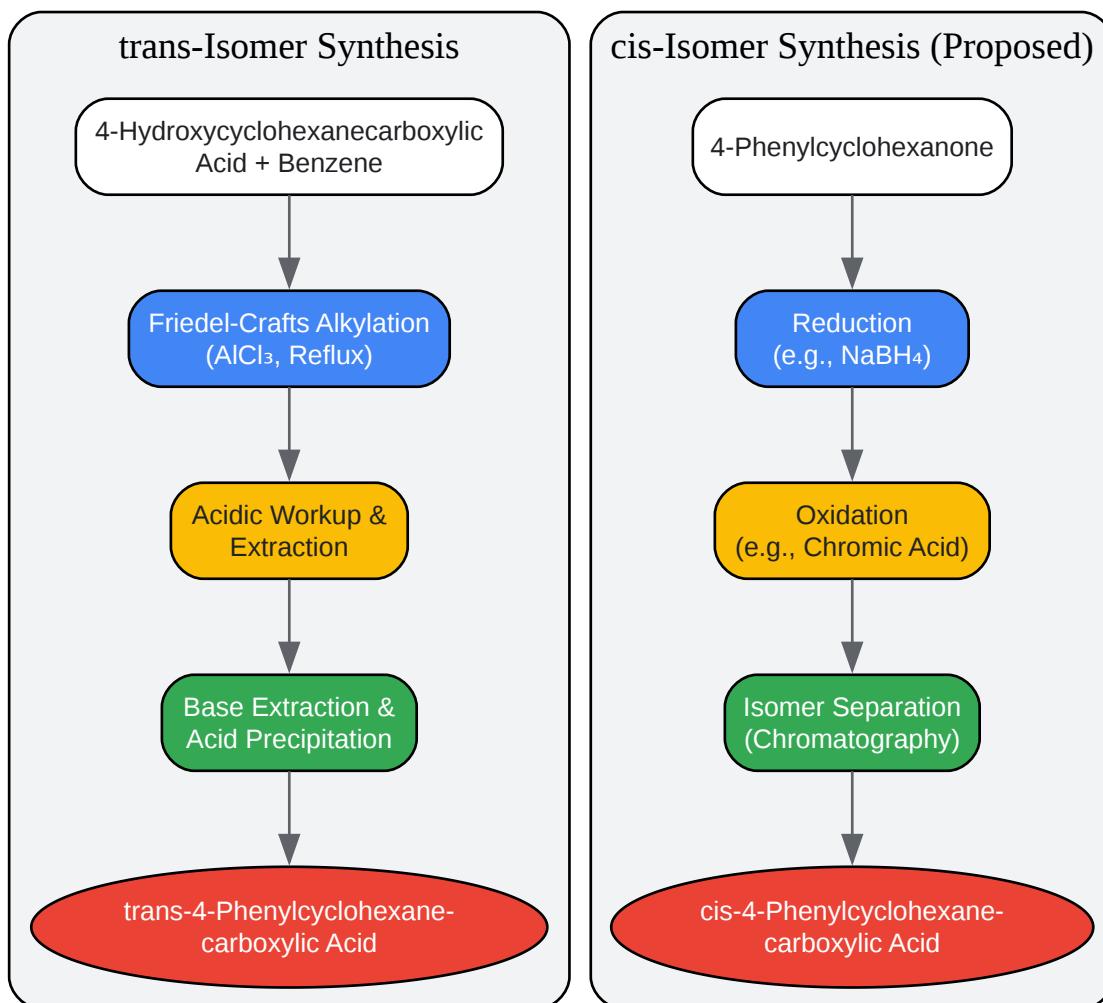
A plausible route to the *cis* isomer involves the reduction of 4-phenylcyclohexanone to a mixture of *cis*- and *trans*-4-phenylcyclohexanols, followed by oxidation and separation of the carboxylic acid isomers.

## Materials:

- 4-Phenylcyclohexanone
- Sodium borohydride ( $\text{NaBH}_4$ ) or Lithium aluminum hydride ( $\text{LiAlH}_4$ )
- Methanol or diethyl ether
- Chromic acid or other suitable oxidizing agent
- Column chromatography supplies (silica gel, solvents)

## Procedure:

- Dissolve 4-phenylcyclohexanone in a suitable solvent like methanol or diethyl ether.
- Carefully add a reducing agent such as sodium borohydride or lithium aluminum hydride to the solution to reduce the ketone to an alcohol. This will produce a mixture of *cis*- and *trans*-4-phenylcyclohexanol.
- Quench the reaction carefully and extract the product mixture.
- Oxidize the mixture of alcohols to the corresponding carboxylic acids using an oxidizing agent like chromic acid.
- After workup, the resulting mixture of *cis*- and *trans*-4-phenylcyclohexanecarboxylic acids can be separated by column chromatography or fractional crystallization to isolate the *cis* isomer.



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## References

- 1. CAS # 7335-12-8, cis-4-Phenylcyclohexanol, cis-4-Phenyl-1-cyclohexanol - chemBlink [chemblink.com]
- 2. Discovery of 1-amino-4-phenylcyclohexane-1-carboxylic acid and its influence on agonist selectivity between human melanocortin-4 and -1 receptors in linear pentapeptides -

PubMed [pubmed.ncbi.nlm.nih.gov]

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